Halogenated Quinazolinones: A Comprehensive Technical Guide to Their Biological Activity and Therapeutic Potential

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Compound of Interest

Compound Name:	*6-bromo-3-phenylquinazoline-2,4(1H,3H)-dione*
CAS No.:	*23965-11-9*
Cat. No.:	*B1269024*

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Abstract

The quinazolinone scaffold, a fused heterocyclic system, has long been recognized as a "privileged structure" in medicinal chemistry, owing to its wide range of pharmacological activities.[1] The introduction of halogen atoms to this scaffold has emerged as a powerful strategy to modulate and enhance its biological profile, leading to the development of potent therapeutic candidates. This in-depth technical guide provides a comprehensive overview of the biological activities of halogenated quinazolinone scaffolds, with a particular focus on their anticancer, antimicrobial, and anti-inflammatory properties. We will delve into the mechanistic underpinnings of their actions, explore structure-activity relationships, and provide detailed experimental protocols for their synthesis and evaluation. This guide is intended for researchers, scientists, and drug development professionals seeking to leverage the therapeutic potential of this versatile chemical class.

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Introduction: The Significance of the Halogenated Quinazolinone Scaffold

Quinazolinone and its derivatives are a class of compounds with a broad spectrum of biological activities, including anticancer, antimicrobial, anticonvulsant, and anti-inflammatory effects.[2][3] Halogenation, the process of introducing halogen atoms (Fluorine, Chlorine, Bromine, Iodine) into a molecule, is a common and effective strategy in medicinal chemistry to enhance the therapeutic efficacy of a lead compound. The incorporation of halogens can influence a molecule's lipophilicity, metabolic stability, binding affinity to target proteins, and overall pharmacokinetic and pharmacodynamic properties. In recent years, halogen-substituted 4(3H)-quinazolinones have garnered significant attention as a promising class of chemotherapeutic agents, demonstrating notable inhibitory activity in the micromolar range against various cancer cell lines.[4] This guide will explore the multifaceted biological activities of these halogenated scaffolds.

Anticancer Activity: Targeting Key Oncogenic Pathways

Halogenated quinazolinones have demonstrated significant potential as anticancer agents by targeting various mechanisms involved in cancer cell proliferation, survival, and metastasis.[5] [6]

Mechanism of Action: Inhibition of EGFR and Tubulin Polymerization

A primary mechanism through which many quinazolinone derivatives exert their anticancer effects is the inhibition of the Epidermal Growth Factor Receptor (EGFR), a transmembrane tyrosine kinase that plays a crucial role in regulating cell growth and division.[7] Mutations in the EGFR tyrosine kinase domain are known to be drivers in non-small-cell lung carcinoma.[8] Halogenated quinazolinones can act as potent EGFR inhibitors, thereby disrupting downstream signaling cascades like the RAS-RAF-MAPK and PI3K/AKT pathways, which are critical for cancer cell proliferation and survival.[9]

Another important anticancer mechanism of certain quinazolinone derivatives is the inhibition of tubulin polymerization.[5] Microtubules are essential components of the cytoskeleton and are

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vital for cell division. By disrupting microtubule dynamics, these compounds can arrest the cell cycle, typically in the G2/M phase, and induce apoptosis (programmed cell death) in cancer cells.[5]

Structure-Activity Relationship (SAR) Insights

The anticancer activity of halogenated quinazolinones is significantly influenced by the nature and position of the halogen substituent, as well as other substitutions on the quinazolinone core.

- Position of Halogen: The presence of electron-withdrawing groups, such as halogens, at specific positions on the quinazolinone ring system has been shown to enhance anti-inflammatory and anticancer effects.[10] For instance, substitutions at the C-6 and C-7 positions with electron-withdrawing groups can increase anti-inflammatory activity.[10]
- Type of Halogen: The nature of the halogen atom (F, Cl, Br, I) can impact the compound's activity. For example, in a series of 4-anilino-quinazoline derivatives, a 3,4-disubstitution on the aniline moiety with heavy and bulky halogen atoms increased activity on EGFR.[3]
- Other Substitutions: Modifications at the 2 and 3 positions of the quinazolinone ring are also crucial for activity. The presence of a substituted aromatic ring at the 3-position and methyl, amine, or thiol groups at the 2-position are often essential for antimicrobial and anticancer activities.[11]

Quantitative Analysis of Anticancer Activity

The in vitro anticancer efficacy of halogenated quinazolinones is typically quantified by their half-maximal inhibitory concentration (IC50) values against various cancer cell lines.

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Compound Type	Cancer Cell Line	IC50 (μM)	Reference
Thiazole-containing quinazoline derivative	MCF-7 (Breast)	2.86 ± 0.31	[12]
Thiazole-containing quinazoline derivative	HepG-2 (Liver)	5.9 ± 0.45	[12]
Thiazole-containing quinazoline derivative	A549 (Lung)	14.79 ± 1.03	[12]
2-Mercapto-4(3H)-quinazolinone derivative	MCF-7 (Breast)	Potent Activity	[12]
Thiazolo-[2,3-b] quinazolinone derivative	Hep-G2 (Liver)	13.8	[13]

Experimental Protocol: In Vitro Anticancer Activity Assessment (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell viability and proliferation.[14][15]

Principle: Metabolically active cells reduce the yellow tetrazolium salt MTT to purple formazan crystals. The amount of formazan produced is proportional to the number of viable cells.

Step-by-Step Methodology:

- Cell Seeding: Plate cancer cells in a 96-well plate at a density of 1,000 to 100,000 cells per well and incubate for 6 to 24 hours.[14]
- Compound Treatment: Add varying concentrations of the halogenated quinazolinone compounds to the wells. Include a vehicle control (e.g., DMSO) and a positive control (a known anticancer drug).
- Incubation: Incubate the plates for a predetermined period (e.g., 24, 48, or 72 hours) at 37°C in a humidified 5% CO2 incubator.

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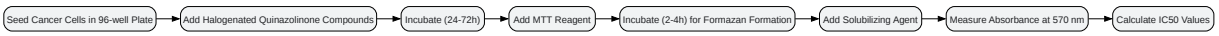
- MTT Addition: Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well.[14]
- Formazan Formation: Incubate the plates for 2 to 4 hours at 37°C until a purple precipitate is visible.[14]
- Solubilization: Add 100 µL of a solubilizing agent (e.g., DMSO or a detergent reagent) to each well to dissolve the formazan crystals.[14]
- Absorbance Measurement: Leave the plate at room temperature in the dark for 2 hours and then record the absorbance at 570 nm using a microplate reader.[14]
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value, which is the concentration of the compound that inhibits cell growth by 50%.



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MTT Assay Workflow for Anticancer Screening.

Antimicrobial and Antifungal Activity

The rise of antimicrobial resistance necessitates the development of novel therapeutic agents.[11][16] Halogenated quinazolinones have emerged as a promising class of compounds with significant antibacterial and antifungal properties.[2][16]

Mechanism of Action

The antimicrobial action of quinazolinone derivatives is believed to involve interactions with the bacterial cell wall and DNA structures.[11] The structural features, particularly substitutions at positions 2 and 3, and the presence of halogens at positions 6 and 8, are crucial for their antimicrobial efficacy.[11]

Structure-Activity Relationship (SAR) Insights

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- Halogenation: The introduction of bromine or chlorine atoms at positions 6 and 8 of the quinazolinone ring can enhance antimicrobial activities.[16]
- Substitutions at Position 3: Substitution at this position has been reported to be associated with antimicrobial properties.[16]
- Gram-Positive vs. Gram-Negative Activity: Many quinazolinone derivatives exhibit greater activity against Gram-positive bacteria, such as Staphylococcus aureus, compared to Gram-negative bacteria.[11][17]

Quantitative Analysis of Antimicrobial Activity

The antimicrobial potency is often determined by the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of a compound that prevents visible growth of a microorganism.

Compound Type	Microorganism	MIC (µg/mL)	Reference
Bromo-substituted quinazolinone	Bacillus subtilis	-	[18]
Bromo-substituted quinazolinone	Staphylococcus aureus	-	[18]
Bromo-substituted quinazolinone	Pseudomonas aeruginosa	-	[18]
Substituted quinazolinone derivatives	Various bacteria	6.25 - 100	[19]

Experimental Protocol: Antimicrobial Susceptibility Testing (Agar Well Diffusion Method)

The agar well diffusion method is a widely used technique to evaluate the antimicrobial activity of a substance.[20][21]

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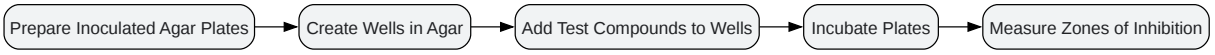
Principle: The test compound diffuses from a well through a solidified agar medium inoculated with a test microorganism. The diameter of the zone of inhibition around the well is proportional to the antimicrobial activity of the substance.

Step-by-Step Methodology:

- Media Preparation: Prepare Mueller-Hinton agar plates for bacterial cultures.[22]
- Inoculum Preparation: Prepare a standardized suspension of the test microorganism.[22]
- Plate Inoculation: Evenly spread the microbial inoculum over the surface of the agar plate.[23]
- Well Creation: Create wells of a specific diameter (e.g., 6-8 mm) in the agar using a sterile borer.
- Compound Application: Add a defined volume of the halogenated quinazolinone solution (at a known concentration) into each well. Include a solvent control and a positive control (a standard antibiotic).
- Incubation: Incubate the plates under appropriate conditions (e.g., 37°C for 24 hours for bacteria).
- Zone of Inhibition Measurement: Measure the diameter of the clear zone around each well where microbial growth is inhibited.



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Agar Well Diffusion Assay Workflow.

Anti-inflammatory Activity

Inflammation is a complex biological response to harmful stimuli, and chronic inflammation is implicated in numerous diseases.[24] Quinazolinone derivatives have demonstrated significant

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anti-inflammatory properties.[2][14]

Mechanism of Action: Modulation of Inflammatory Pathways

The anti-inflammatory effects of quinazolinones are often attributed to their ability to inhibit key inflammatory mediators and signaling pathways. One such pathway is the Nuclear Factor-kappa B (NF-κB) signaling pathway, which plays a central role in regulating the expression of pro-inflammatory genes.[25] Some quinazoline derivatives act as inhibitors of the NF-κB pathway.[26]

Structure-Activity Relationship (SAR) Insights

- Halogenation: The presence of a 4-chlorophenyl group on the quinazolinone moiety has been shown to result in better anti-inflammatory activity compared to an unsubstituted phenyl group.[14]
- Heterocyclic Hybridization: The combination of the quinazolinone moiety with other heterocyclic systems like thiazolidinone and azetidinone can enhance anti-inflammatory activity.[10]

Quantitative Analysis of Anti-inflammatory Activity

The in vivo anti-inflammatory activity can be assessed using models like the carrageenan-induced paw edema test in rodents, with the results expressed as the percentage of edema inhibition.

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Compound Type	Animal Model	Dose (mg/kg)	% Edema Inhibition	Reference
6-Bromo-2-methyl-3-(substituted phenyl)-(3H)-quinazolin-4-one	Rat	50	39.45 - 40.10	[18]
3-[2′-(Azetidinone/Thiazolidinone)phenyl]-2-methyl-6-substitutedquinazolin-4-one	-	50	22.9 - 32.5	[6]

Experimental Protocol: In Vivo Anti-inflammatory Activity (Carrageenan-Induced Paw Edema)

This is a widely used and reliable model for evaluating the acute anti-inflammatory activity of compounds.[27][28]

Principle: The injection of carrageenan into the paw of a rodent induces a localized inflammatory response characterized by edema (swelling). The ability of a test compound to reduce this swelling is a measure of its anti-inflammatory activity.

Step-by-Step Methodology:

- Animal Acclimatization: Acclimatize rodents (e.g., Wistar rats) to laboratory conditions for at least a week.[16]
- Grouping: Divide the animals into groups: a control group, a standard drug group (e.g., indomethacin), and test groups receiving different doses of the halogenated quinazolinone.
- Compound Administration: Administer the test compounds and the standard drug to the respective groups, typically orally or intraperitoneally.

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- Induction of Edema: After a specific time (e.g., 30-60 minutes), inject a 1% solution of carrageenan into the sub-plantar surface of the right hind paw of each animal.[29]
- Paw Volume Measurement: Measure the paw volume of each animal at regular intervals (e.g., 1, 2, 3, and 4 hours) after carrageenan injection using a plethysmometer.
- Data Analysis: Calculate the percentage of inhibition of paw edema for each group compared to the control group.

Synthesis of Halogenated Quinazolinones

The synthesis of halogenated quinazolinones can be achieved through various established chemical routes. A common approach involves the cyclization of substituted anthranilic acids.[17]

General Synthetic Scheme

A general and efficient method for the synthesis of 2,3-disubstituted-4(3H)-quinazolinones involves a multi-component reaction. For example, a one-pot synthesis can be achieved by reacting isatoic anhydride, an amine, and an orthoester under classical heating or microwave irradiation.[30]

Illustrative Synthetic Protocol: Synthesis of 2,3-disubstituted-4(3H)-quinazolinones

This protocol describes a general procedure for the synthesis of 2,3-disubstituted-4(3H)-quinazolinones from anthranilic acid.[17]

Step-by-Step Methodology:

- Step 1: Acetylation of Anthranilic Acid: React anthranilic acid with an acylating agent (e.g., acetic anhydride) to form the corresponding N-acetylanthranilic acid.
- Step 2: Cyclization to Benzoxazinone: Heat the N-acetylanthranilic acid to induce cyclization and form the 2-substituted-4H-3,1-benzoxazin-4-one intermediate.

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- Step 3: Reaction with an Amine: React the benzoxazinone intermediate with a primary amine to open the ring and form an N-acyl-N'-substituted anthranilamide.
- Step 4: Ring Closure to Quinazolinone: Heat the anthranilamide derivative, often in the presence of a dehydrating agent or under reflux, to effect the final cyclization to the desired 2,3-disubstituted-4(3H)-quinazolinone.

Signaling Pathway Visualization

To better understand the mechanisms of action of halogenated quinazolinones, it is helpful to visualize the key signaling pathways they modulate.

EGFR Signaling Pathway

The EGFR signaling pathway is a complex cascade that regulates cell proliferation, survival, and differentiation.[26] Halogenated quinazolinones can inhibit this pathway at the receptor level.

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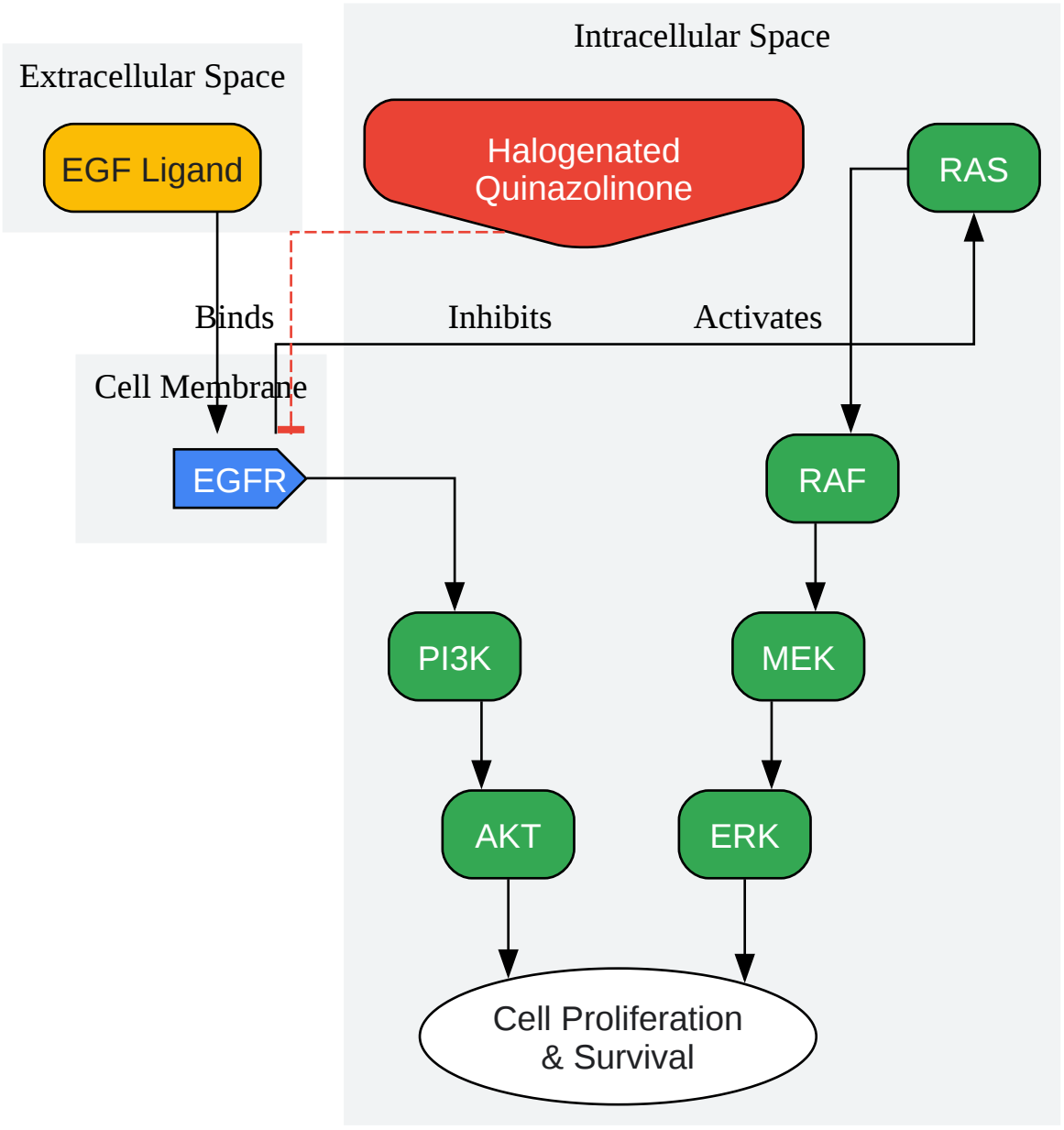

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Inhibition of EGFR Signaling by Halogenated Quinazolinones.

NF-κB Signaling Pathway

The NF-κB pathway is a key regulator of inflammation.[8] Halogenated quinazolinones can inhibit this pathway, leading to their anti-inflammatory effects.

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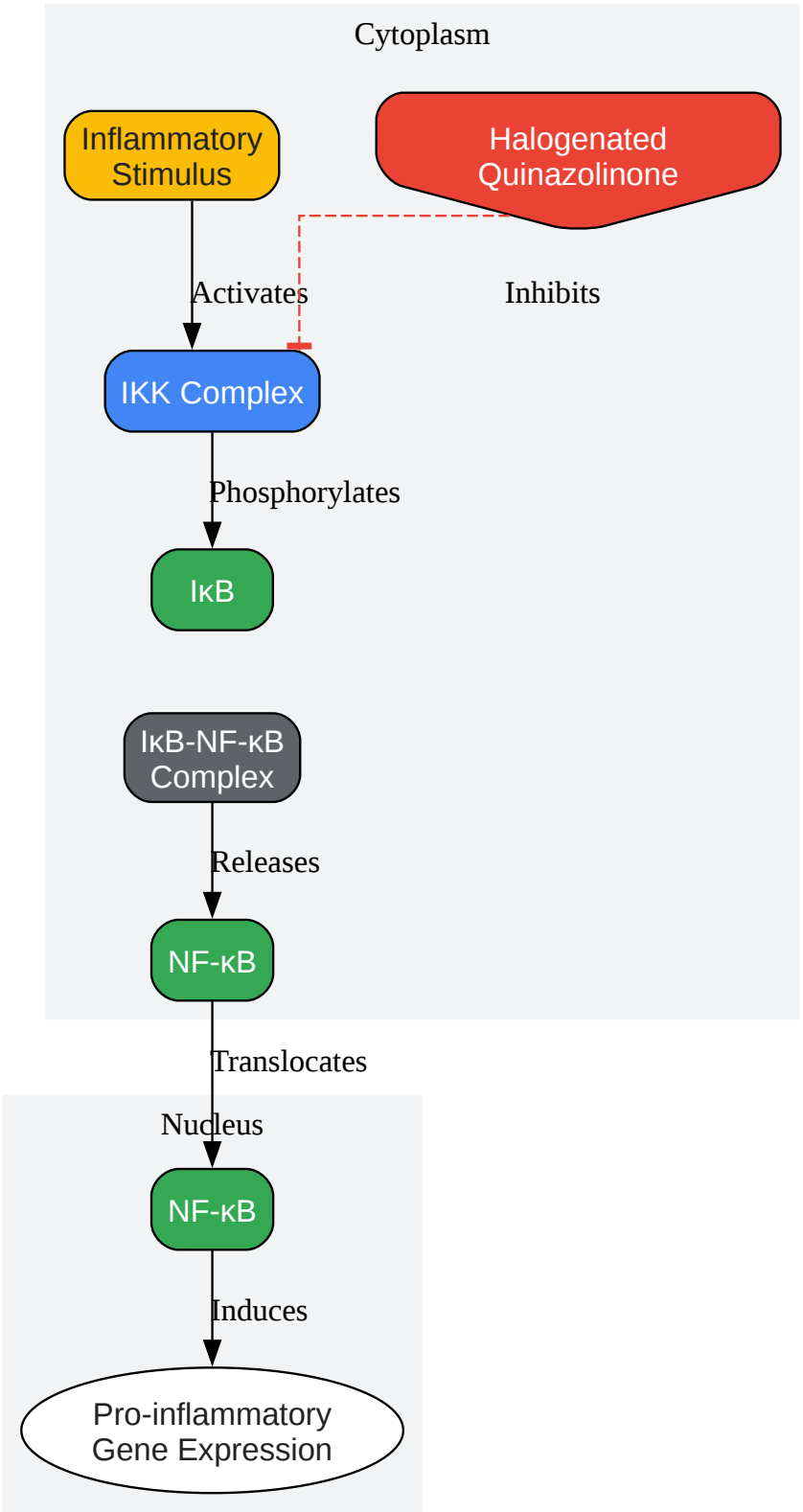

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Inhibition of NF-κB Signaling by Halogenated Quinazolinones.

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Conclusion and Future Perspectives

Halogenated quinazolinone scaffolds represent a highly versatile and promising class of compounds with a diverse range of biological activities. Their potent anticancer, antimicrobial, and anti-inflammatory properties, coupled with well-defined structure-activity relationships, make them attractive candidates for further drug discovery and development. The synthetic accessibility of the quinazolinone core allows for extensive structural modifications, providing a rich chemical space for optimization. Future research should focus on elucidating the precise molecular targets of novel halogenated quinazolinones, optimizing their pharmacokinetic profiles, and evaluating their efficacy and safety in preclinical and clinical studies. The continued exploration of this privileged scaffold holds great promise for the development of new and effective therapies for a variety of human diseases.

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